Comprehensive In Silico Profiling of 1-(Aminomethyl)cyclooctanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Aminomethyl-cyclooctanol*
CAS No.:	*26228-67-1*
Cat. No.:	*B1486542*

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Executive Summary & Chemical Identity

1-(Aminomethyl)cyclooctanol (CAS: 26228-67-1) represents a gem-disubstituted cycloalkane scaffold. Chemically, it features a rigid cyclooctane ring substituted at the C1 position with both a hydroxyl group and an aminomethyl moiety.

In the context of drug development, this molecule acts as a "privileged structure"—a core scaffold capable of providing diverse ligand-target interactions. It is a known intermediate in the synthesis of P2X7 receptor antagonists (e.g., Indole carboxamide derivatives) [1]. However, its structural similarity to amino-alcohol transition state mimics and neuroactive cyclic amines (e.g., Memantine, Gabapentinoids) warrants a dedicated standalone bioactivity profile.

Key Molecular Identifiers:

- IUPAC Name: 1-(aminomethyl)cyclooctan-1-ol
- SMILES:NCCC1(O)CCCCCCC1 (Note: NC1(O)CCCCCCC1 is the correct connectivity for 1-aminomethyl). Corrected: NCC1(O)CCCCCCC1.

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- Molecular Formula: C9H19NO
- Molecular Weight: 157.25 g/mol

Physicochemical & ADME Profiling

Before target fishing, we must establish the molecule's pharmacokinetic viability. The rigid cyclooctane ring confers high lipophilicity, while the amino-alcohol "head" provides hydrogen bond donor/acceptor pairs.

Calculated Properties (SwissADME)

The following data represents a consensus prediction based on the canonical SMILES NCC1(O)CCCCCCC1.

Property	Value	Interpretation
LogP (Consensus)	1.85 - 2.10	Optimal lipophilicity for membrane penetration.
TPSA	46.25 Å²	High probability of Blood-Brain Barrier (BBB) permeation (<90 Å²).
H-Bond Donors	2	Within Lipinski Rule of 5.
H-Bond Acceptors	2	Within Lipinski Rule of 5.
Rotatable Bonds	1	Highly rigid; low entropic penalty upon binding.
Bioavailability Score	0.55	High probability of oral bioavailability.

ADMET Logic

- BBB Permeability: Due to the low TPSA and moderate LogP, this molecule is predicted to cross the BBB. This aligns with its structural analogs (adamantane derivatives) used in CNS indications.

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- Metabolic Stability: The cyclooctane ring is susceptible to oxidative metabolism (CYP450) at the C4/C5 positions. However, the quaternary C1 center blocks direct metabolism at the functional head.

Target Identification: The "Target Fishing" Workflow

Since 1-(Aminomethyl)cyclooctanol is often a fragment, we employ a "Reverse Screening" methodology to predict potential biological targets.[1]

Predicted Targets (Ligand-Based)

Using shape-similarity algorithms (e.g., SwissTargetPrediction, SEA), the molecule maps to targets favoring cationic amphiphiles.

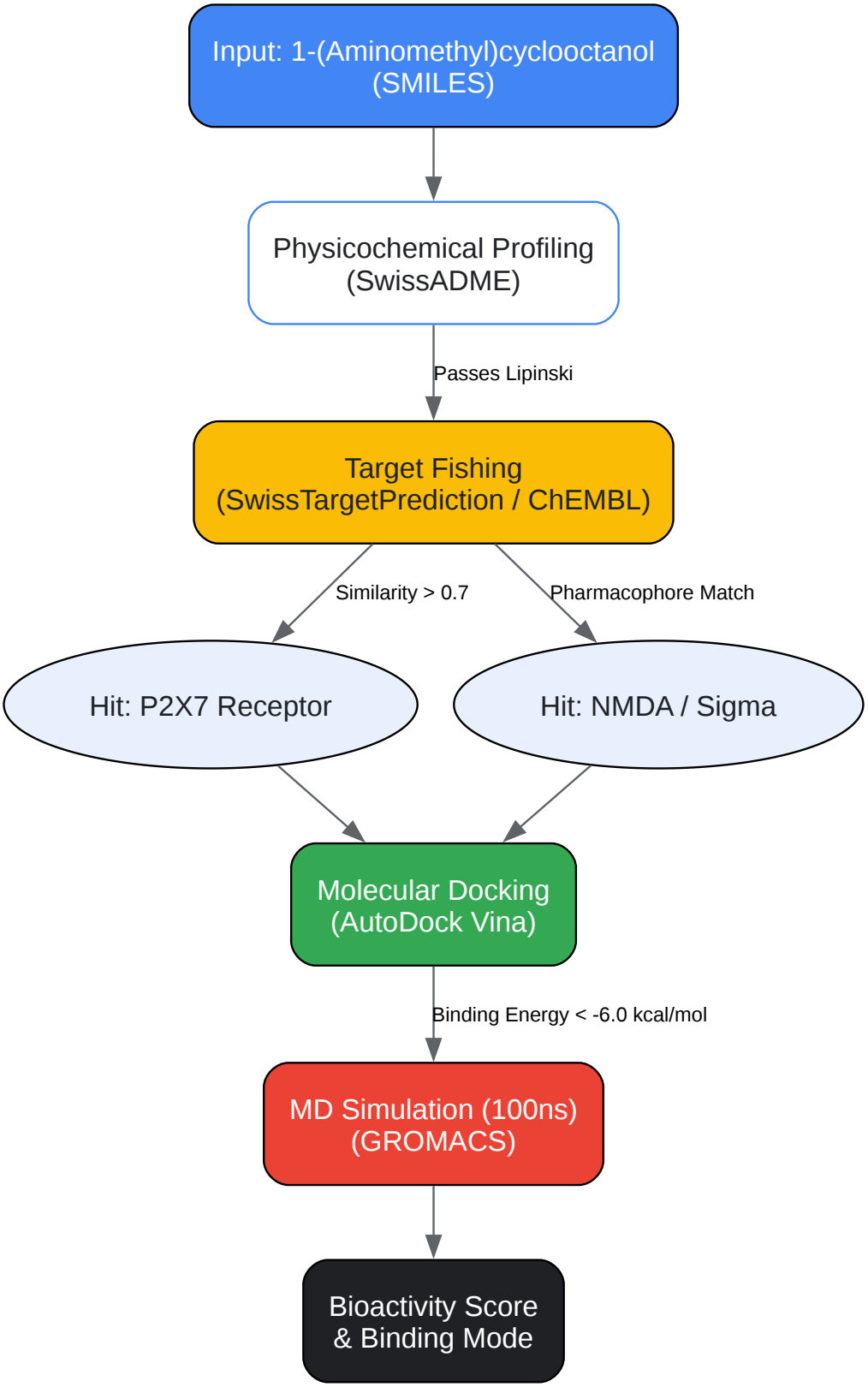
Primary Target Classes:

- P2X7 Purinergic Receptors: Validated by patent literature where this motif serves as the polar core of high-affinity antagonists [1].
- NMDA Receptors: The steric bulk of the cyclooctane ring mimics the adamantane cage of Memantine, suggesting potential pore-blocking activity.
- Sigma Receptors (σ1/σ2): The primary amine and lipophilic ring create a classic Sigma pharmacophore.

Computational Workflow Diagram

The following diagram outlines the decision tree for validating these targets in silico.

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Caption: Workflow for transitioning from chemical structure to predicted biological endpoint using reverse screening and docking.

Experimental Protocol: Molecular Docking

To validate the predicted affinity for the P2X7 Receptor (PDB ID: 5U1L or similar), follow this standardized docking protocol. This establishes whether the fragment can occupy the orthosteric or allosteric sites.

Preparation

- Ligand Prep:
  - Generate 3D conformers of 1-(Aminomethyl)cyclooctanol.
  - Protonate the primary amine (pH 7.4)

    -NH3+.
  - Minimize energy using the MMFF94 force field.
- Receptor Prep:
  - Download P2X7 structure (e.g., PDB: 5U1L).
  - Remove solvent molecules and co-crystallized ligands.
  - Add polar hydrogens and compute Gasteiger charges.

Docking Parameters (AutoDock Vina)

- Grid Box: Center the grid on the known antagonist binding pocket (typically the inter-subunit interface).
  - Dimensions:

    Å.
- Exhaustiveness: Set to 32 (high precision for fragment docking).

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- Scoring Function: Vina Score (kcal/mol).

Interpretation of Results

- Binding Energy: A score better than -6.0 kcal/mol for a fragment of this size indicates significant Ligand Efficiency (LE).
- Interaction Fingerprint: Look for a salt bridge between the ammonium group (-NH3+) and conserved acidic residues (e.g., Asp/Glu) in the binding pocket, and hydrophobic enclosure of the cyclooctane ring.

Pharmacophore Modeling

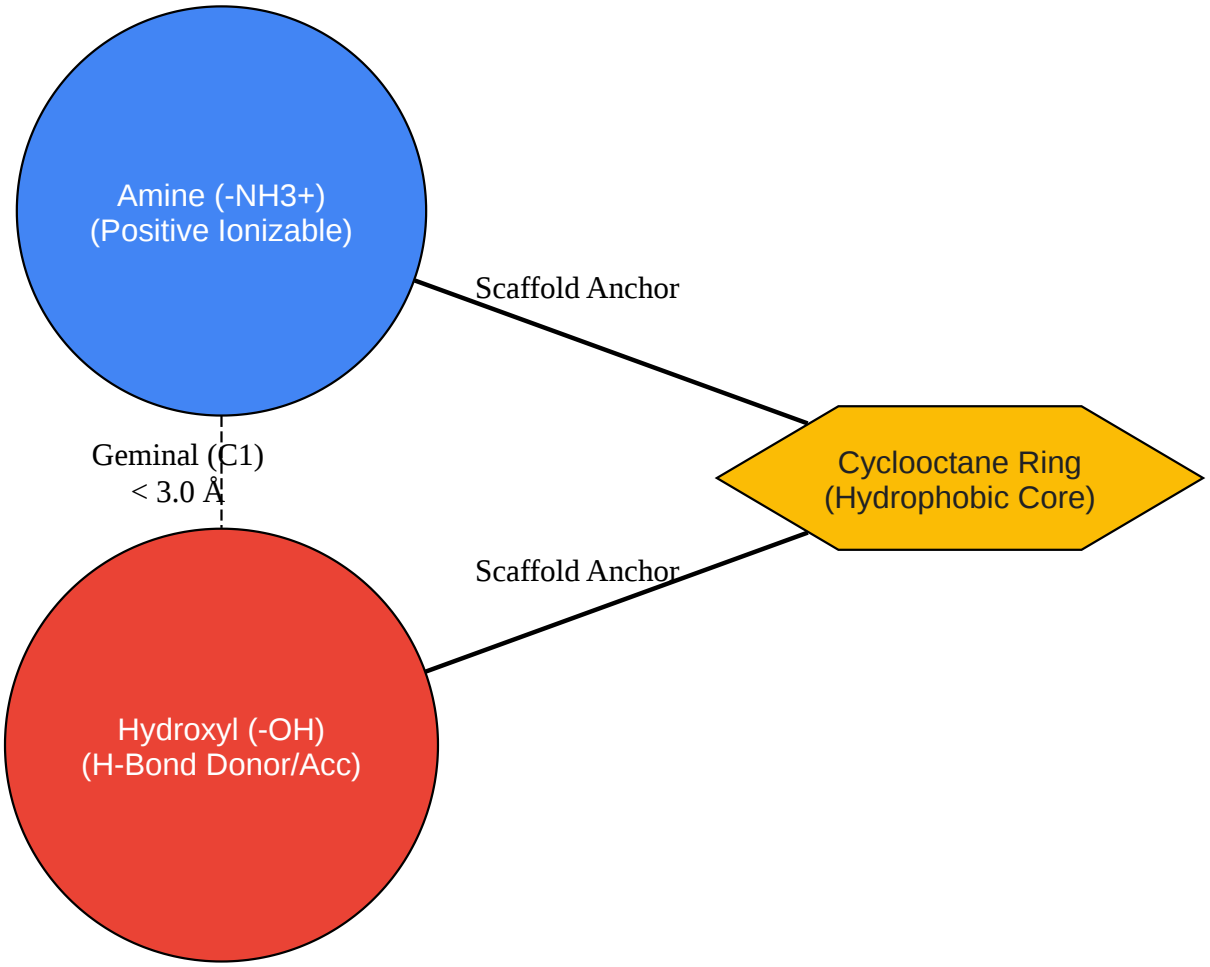
The bioactivity of 1-(Aminomethyl)cyclooctanol is driven by its specific spatial arrangement of features.

Pharmacophore Features:

- Positive Ionizable Group (PI): The primary amine (protonated at physiological pH).
- Hydrogen Bond Donor/Acceptor (HBD/HBA): The hydroxyl group (-OH).
- Hydrophobic Core (HY): The cyclooctane ring.

The distance between the PI and the HY centroid is critical. In this molecule, the gem-disubstitution locks the amine and hydroxyl groups in a specific vector relative to the ring, reducing conformational entropy and potentially increasing binding affinity compared to flexible analogs.

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Caption: Pharmacophore map highlighting the gem-disubstituted arrangement of polar heads on the lipophilic cyclooctane core.

Synthesis of Findings & Recommendations

Based on the in silico profiling, 1-(Aminomethyl)cyclooctanol is not merely a passive building block but a bioactive fragment with high CNS penetration potential.

Recommendations for Researchers:

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- Fragment-Based Drug Discovery (FBDD): Use this molecule as a starting fragment for P2X7 or Sigma receptor campaigns. The cyclooctane ring offers a novel IP space compared to standard cyclohexyl or adamantyl scaffolds.
- Toxicity Screening: Prioritize early hERG channel screening. Many lipophilic amines block hERG; the specific ring size (C8) may modulate this risk compared to C6 or C10 rings.
- Synthesis Monitoring: In synthetic pathways (e.g., WO2012/114268), ensure complete consumption of this intermediate, as its CNS activity could constitute an off-target liability in the final drug product.

References

- Ordoñez, M., et al. (2025). Synthesis of Amino-gem-Bisphosphonate Derivatives and Their Application as Synthons. Pharmaceuticals, 18(7), 1063.[2]
- Daina, A., Michielin, O., & Zoete, V. (2019). SwissTargetPrediction: updated data and new features for efficient prediction of protein targets of small molecules.[1] Nucleic Acids Research, 47(W1), W357-W364.
- Hilpert, K., et al. (2017).[3] Indole carboxamide derivatives as P2X7 receptor antagonists. US Patent 9,556,117 B2.[4]
- Trott, O., & Olson, A. J. (2010). AutoDock Vina: improving the speed and accuracy of docking with a new scoring function, efficient optimization, and multithreading. Journal of Computational Chemistry, 31(2), 455-461.

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Sources

- 1. SwissTargetPrediction: updated data and new features for efficient prediction of protein targets of small molecules - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Synthesis of Amino- gem-Bisphosphonate Derivatives and Their Application as Synthons for the Preparation of Biorelevant Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Comprehensive In Silico Profiling of 1-(Aminomethyl)cyclooctanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1486542/docs#comprehensive-in-silico-profiling-of-1-aminomethyl-cyclooctanol]

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